

# 3,4,5-Trimethoxyphenylacetic Acid: A Core Metabolite of Mescaline

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## Compound of Interest

Compound Name: *3,4,5-Trimethoxyphenylacetic acid*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4,5-trimethoxyphenylacetic acid** (TMPA) as a primary metabolite of the psychedelic compound mescaline (3,4,5-trimethoxyphenethylamine). The document delves into the metabolic pathway, pharmacokinetic data, analytical methodologies for detection, and the relevant signaling pathways of the parent compound.

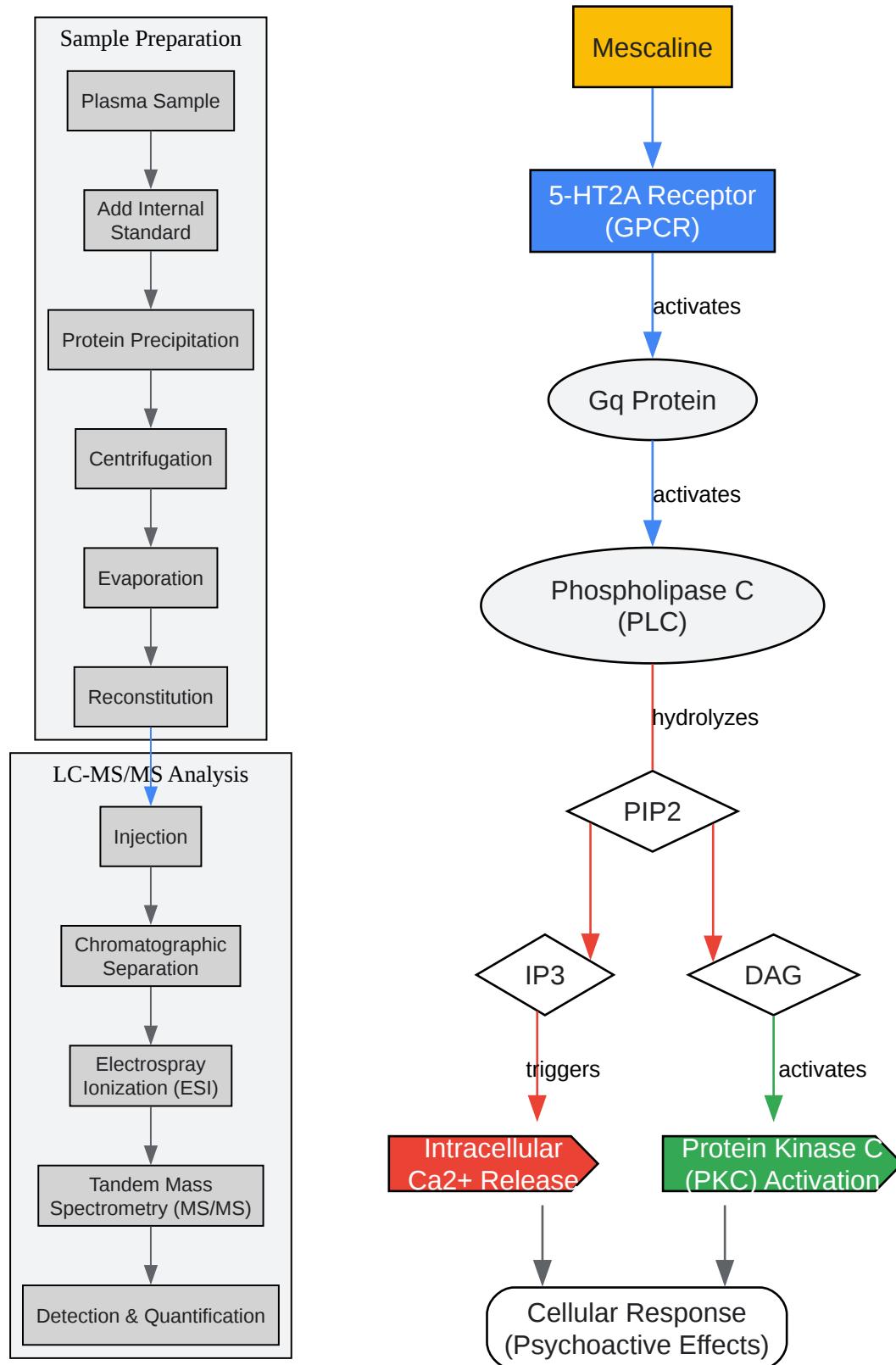
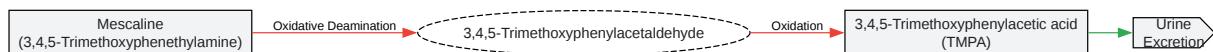
## Introduction

Mescaline, a naturally occurring psychedelic protoalkaloid of the substituted phenethylamine class, is found in cacti such as peyote (*Lophophora williamsii*) and San Pedro (*Echinopsis pachanoi*).<sup>[1]</sup> Its psychoactive effects are primarily mediated by its interaction with serotonin 5-HT2A receptors.<sup>[1][2]</sup> The metabolism of mescaline is a critical aspect of its pharmacology, with **3,4,5-trimethoxyphenylacetic acid** (TMPA) being the principal metabolic product.<sup>[3][4][5][6]</sup> Understanding the formation and fate of TMPA is essential for a complete toxicological and pharmacological assessment of mescaline.

## Metabolism of Mescaline to 3,4,5-Trimethoxyphenylacetic Acid

The primary metabolic pathway for mescaline in humans is oxidative deamination, which leads to the formation of TMPA.<sup>[3][4][5][6]</sup> This biotransformation is a significant route of elimination

for mescaline. While the specific enzymes involved in the deamination of mescaline are not definitively established, it is a key step in its detoxification and excretion.[\[1\]](#) In addition to oxidative deamination, other minor metabolic routes for mescaline include N-acetylation and O-demethylation.[\[1\]](#)[\[4\]](#)[\[7\]](#) However, TMPA remains the most prominent metabolite in terms of quantity.[\[1\]](#)[\[3\]](#) Studies have shown that TMPA itself is inactive and does not produce the psychoactive effects associated with mescaline.[\[1\]](#)



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